Advanced Technical Guide: Fmoc-4-(4-methylphenyl)-L-phenylalanine

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Compound of Interest

Compound Name:	*Fmoc-4-(4-methylphenyl)-L-phenylalanine*
Cat. No.:	*B8178077*

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CAS Number: 1223105-45-0 Synonyms: Fmoc-4'-methyl-L-biphenylalanine; Fmoc-Bip(4'-Me)-OH; Fmoc-L-4-(4-methylphenyl)phenylalanine

Executive Summary

Fmoc-4-(4-methylphenyl)-L-phenylalanine is a highly hydrophobic, sterically demanding amino acid derivative. Structurally, it consists of an L-phenylalanine backbone where the para-position of the phenyl ring is substituted with a 4-methylphenyl (p-tolyl) group, creating a biphenyl system. This extended aromatic side chain is critical in medicinal chemistry for probing deep hydrophobic pockets in protein targets, enhancing

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stacking interactions, and increasing the metabolic stability of peptide therapeutics against proteases.

This guide details the physicochemical properties, synthesis pathways, and solid-phase peptide synthesis (SPPS) protocols required to effectively utilize this residue in drug development.[1]

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Chemical Identity & Physicochemical Properties[1][2][3][4][5]

The distinct biphenyl scaffold of this molecule imparts significant hydrophobicity, which necessitates specific handling protocols during synthesis and purification.[1]

Property	Specification
CAS Number	1223105-45-0
Chemical Formula	
Molecular Weight	477.55 g/mol
IUPAC Name	(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-[4-(4-methylphenyl)phenyl]propanoic acid
Solubility	Soluble in DMF, DMSO, NMP; Low solubility in DCM, Water
Appearance	White to off-white powder
Purity Standard	(HPLC), ee (Chiral HPLC)
Storage	2–8°C (Desiccated); Stable for >2 years if protected from moisture

> *Critical Distinction: Do not confuse this molecule with Fmoc-4-methyl-L-phenylalanine (CAS 199006-54-7), which lacks the second phenyl ring, or Fmoc-4,4'-biphenylalanine (CAS 199110-64-0), which lacks the terminal methyl group.*

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Synthesis Methodology: Suzuki-Miyaura Cross-Coupling[7][8]

The most robust route to **Fmoc-4-(4-methylphenyl)-L-phenylalanine** involves a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This method preserves the stereochemistry of the

-carbon while installing the biaryl system.

Mechanism & Workflow

The synthesis typically starts with Fmoc-4-iodo-L-phenylalanine (or the bromo analog) coupled with 4-methylphenylboronic acid.

Reaction Conditions:

- Catalyst:

  or

  (3-5 mol%)[1]
- Base:

  (2M aqueous) or

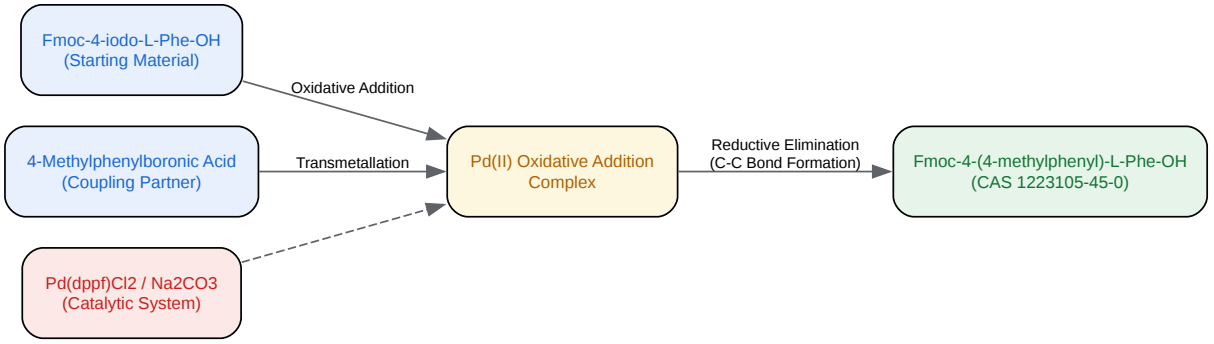
  [1]
- Solvent: DME/Water or Toluene/Ethanol/Water
- Temperature: 80–90°C (Inert Atmosphere,

  or

)[1]

Visualization: Synthesis Pathway

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Figure 1: Palladium-catalyzed Suzuki-Miyaura cross-coupling pathway for the synthesis of **Fmoc-4-(4-methylphenyl)-L-phenylalanine**.

Solid-Phase Peptide Synthesis (SPPS) Protocols

Incorporating **Fmoc-4-(4-methylphenyl)-L-phenylalanine** into a peptide sequence presents challenges due to its steric bulk and hydrophobicity. These properties can lead to incomplete coupling and on-resin aggregation.

Optimized Coupling Protocol

1. Resin Preparation:

- Swell resin (e.g., Rink Amide, Wang) in DMF for 30 minutes.[1]
- Solvent Choice: Use a mixture of DMF/DCM (1:1) if aggregation is suspected.[1]

2. Deprotection:

- Reagent: 20% Piperidine in DMF + 0.1M HOBt (to suppress aspartimide formation if applicable).
- Cycles:

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minutes.

- Wash: DMF (

  min).[1]

3. Activation & Coupling:

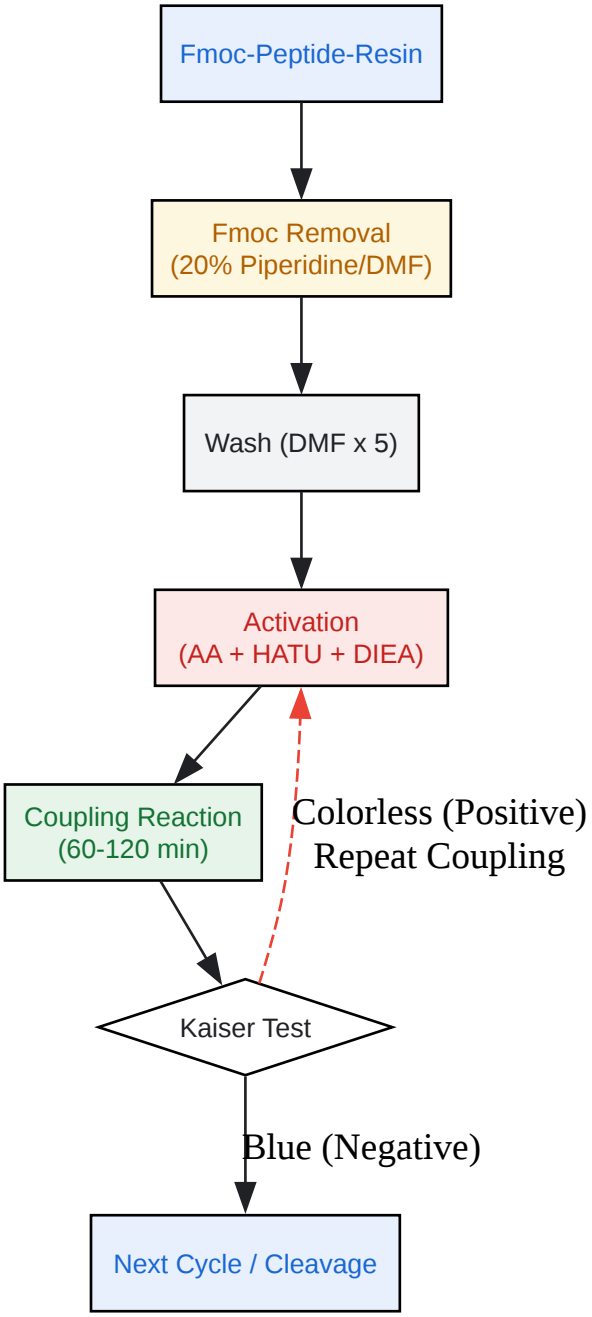
- Reagents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) and HOAt (1-Hydroxy-7-azabenzotriazole) are preferred over DIC/HOBt due to faster kinetics for bulky residues.[1]
- Base: DIEA (Diisopropylethylamine).[1]
- Stoichiometry: 3-4 equivalents of AA : HATU : DIEA (1 : 1 : 2).[1]
- Time: 60–120 minutes.[1]
- Monitoring: Kaiser Test (Qualitative) or Chloranil Test (for secondary amines).[1]

4. Aggregation Mitigation Strategy: If the residue is followed by other hydrophobic amino acids, consider:

- Double Coupling: Repeat the coupling step with fresh reagents.[1]
- Pseudoproline Dipeptides: Use if Ser/Thr/Cys are adjacent.[1]
- Elevated Temperature: Coupling at 50°C (microwave or conventional heating) can improve yield, though care must be taken to avoid racemization.[1]

Visualization: SPPS Workflow

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Figure 2: Optimized SPPS cycle for sterically hindered amino acids like **Fmoc-4-(4-methylphenyl)-L-phenylalanine**.

Therapeutic Relevance & Applications[1][4][9]

Probing Hydrophobic Pockets

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The 4-methylphenyl group extends the reach of the side chain significantly compared to Phenylalanine or Tyrosine. This is utilized to:

- Fill deep, hydrophobic sub-pockets in G-Protein Coupled Receptors (GPCRs).[1]
- Optimize binding affinity in protein-protein interaction (PPI) inhibitors (e.g., p53-MDM2 inhibitors).[1]

Improving Pharmacokinetics

- Proteolytic Stability: The bulky biaryl system sterically shields the peptide backbone from proteolytic enzymes (e.g., chymotrypsin), extending the in vivo half-life.[1]
- Membrane Permeability: Increased lipophilicity can enhance cell membrane penetration for intracellular targets.[1]

Fluorescent Probes

While not a primary fluorophore, the extended conjugated system of the biphenyl group exhibits unique UV absorption characteristics that can be used for analytical tracking during purification.[1]

References

- Chemical Identity & CAS Verification
  - Source: ChemSrc Database. (2025).[1] "**Fmoc-4-(4-methylphenyl)-L-phenylalanine** CAS 1223105-45-0".[2]
  - URL:[Link][1]
- Synthesis of Aryl-Phenylalanines
  - Title: Synthesis of Fmoc-Protected Arylphenylalanines (Bip Derivatives) via Non-aqueous Suzuki-Miyaura Cross-Coupling Reactions.[1][3][4]
  - Source: Journal of Organic Chemistry (2016).[1][4]
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  - Title: Fmoc Solid Phase Peptide Synthesis: A Practical Approach.
  - Source: Oxford University Press.[1]
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